

Stability and Storage of Acid Red 97 Powder: A Technical Guide

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Compound of Interest

Compound Name: Acid Red 97

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **Acid Red 97** powder, a synthetic azo dye. The information is compiled from technical datasheets, safety data sheets, and general chemical stability testing protocols. This document is intended to guide researchers and professionals in handling, storing, and assessing the stability of **Acid Red 97** powder to ensure its quality and integrity for research and development purposes.

Summary of Physicochemical Properties and Stability

Acid Red 97 is a red to dark red powder. It is chemically stable under normal ambient temperatures and pressures.^[1] Key stability-related parameters and recommendations are summarized below.

Parameter	Value / Recommendation	Source(s)
Chemical Stability	Stable under normal temperatures and pressures.	[1]
Recommended Storage Temperature	Store in a cool, dry place.	[1][2]
Recommended Relative Humidity	Store in a dry place. A moisture content of $\leq 5\%$ is specified in some technical datasheets.	
Light Sensitivity	Preserve in light-resistant containers.	[1]
Incompatible Materials	Strong oxidizing agents, strong reducing agents.	[1]
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants, dust generation.	[1]
Hazardous Decomposition Products	Upon heating to decomposition, may emit toxic fumes and gases, including nitrogen oxides.	[2]
Melting Point	$>300^{\circ}\text{C}$	[2]

Recommended Storage and Handling

To maintain the integrity and stability of **Acid Red 97** powder, the following storage and handling procedures are recommended:

- Containers: Store in tightly closed, light-resistant containers to prevent moisture absorption and photodegradation.[1]
- Environment: The storage area should be cool, dry, and well-ventilated.[1][2]

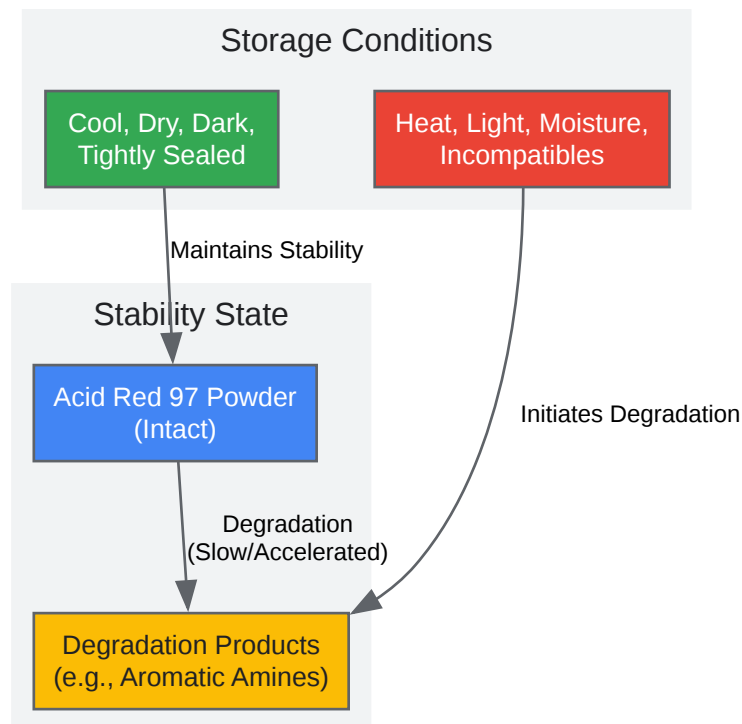
- Avoid Contamination: Keep away from incompatible materials such as strong oxidizing and reducing agents.[1]
- Handling: Minimize dust generation during handling.[1] Use appropriate personal protective equipment, including gloves and safety goggles.

Potential Degradation Pathways

While specific solid-state degradation pathways for **Acid Red 97** are not extensively documented in publicly available literature, studies on the degradation of **Acid Red 97** in aqueous solutions and the general behavior of azo dyes provide insights into potential degradation mechanisms.

The primary point of degradation for azo dyes is often the azo bond ($-N=N-$). Cleavage of this bond can lead to the formation of various aromatic amines.[3] Studies on the degradation of **Acid Red 97** in aqueous solutions using advanced oxidation processes have identified several degradation products, including 1,2-naphthalenediol, 1,1'-biphenyl-4-amino-4-ol, and various carboxylic acids and benzoic acid derivatives.[4] It is plausible that similar bond cleavages could occur in the solid state over time, accelerated by factors such as heat, light, and moisture.

General Degradation Logic for Acid Red 97 Powder



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Caption: Logical relationship between storage conditions and the stability of **Acid Red 97** powder.

Experimental Protocols for Stability Assessment

To comprehensively evaluate the stability of **Acid Red 97** powder, a series of experimental studies should be conducted. The following protocols are based on general guidelines for chemical stability testing and can be adapted for **Acid Red 97**.

Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

Objective: To determine the thermal decomposition profile of **Acid Red 97** powder.

Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of **Acid Red 97** powder into a TGA sample pan (e.g., alumina or platinum).
- **Instrument Setup:** Place the sample in the TGA instrument. Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min to prevent oxidation.
- **Thermal Program:** Heat the sample from ambient temperature (e.g., 25°C) to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
- **Data Analysis:** Record the mass loss as a function of temperature. The resulting TGA curve will show the onset temperature of decomposition and the temperature at which the maximum rate of mass loss occurs (from the derivative of the TGA curve, DTG).

Photostability Testing

Objective: To assess the impact of light exposure on the stability of **Acid Red 97** powder. This protocol is adapted from ICH Q1B guidelines.

Methodology:

- **Sample Preparation:** Spread a thin, uniform layer of **Acid Red 97** powder in a chemically inert and transparent container (e.g., a petri dish). Prepare a "dark control" sample by wrapping an identical sample container completely in aluminum foil.
- **Light Exposure:** Place both the test and dark control samples in a photostability chamber. Expose the samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- **Sample Analysis:** After the exposure period, visually inspect both samples for any changes in color or appearance. Perform quantitative analysis (e.g., using a stability-indicating HPLC method) to determine the potency of **Acid Red 97** and to detect and quantify any degradation products in both the exposed and dark control samples.
- **Data Evaluation:** Compare the results from the exposed sample to those of the dark control to differentiate between light-induced and thermally-induced degradation.

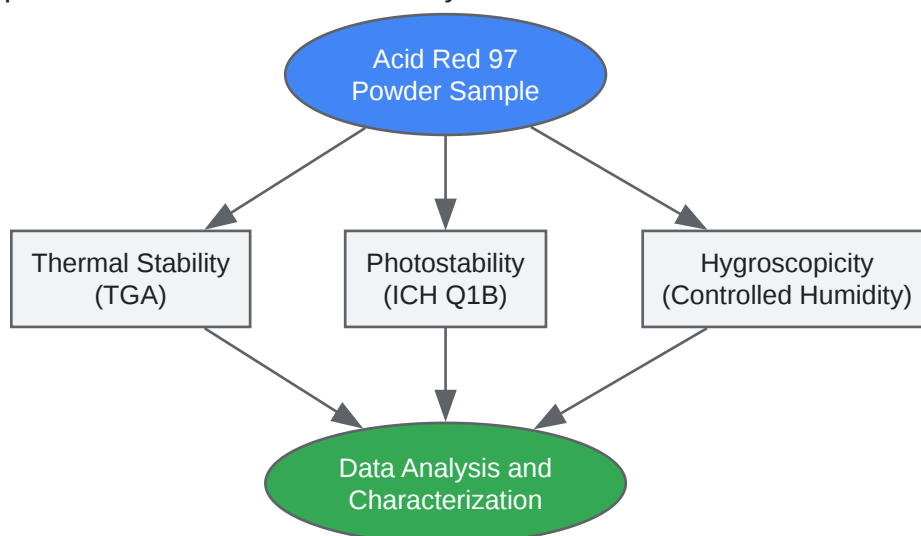
Hygroscopicity Testing

Objective: To determine the tendency of **Acid Red 97** powder to absorb moisture from the air.

Methodology:

- **Sample Preparation:** Accurately weigh a sample of **Acid Red 97** powder into a pre-weighed container.
- **Humidity Exposure:** Place the open container in a controlled humidity chamber (e.g., at 25°C and 80% relative humidity) for a specified period (e.g., 24 hours or until equilibrium is reached).
- **Weight Measurement:** After the exposure period, re-weigh the sample.
- **Calculation:** Calculate the percentage of weight gain to determine the amount of moisture absorbed.
- **Classification:** The hygroscopicity can be classified based on the percentage of weight gain. For example, according to the European Pharmacopoeia, a weight gain of 0.2% to less than 2% is classified as slightly hygroscopic, while a gain of 2% to less than 15% is classified as hygroscopic.

Experimental Workflow for Stability Assessment of Acid Red 97 Powder



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Caption: Workflow for conducting key stability tests on **Acid Red 97** powder.

Conclusion

Acid Red 97 powder is a chemically stable compound under recommended storage conditions. To ensure its long-term stability and prevent degradation, it is crucial to store it in cool, dry, and dark conditions in tightly sealed containers, away from incompatible substances. The provided experimental protocols offer a framework for researchers to conduct a thorough stability assessment of **Acid Red 97** powder to determine its shelf-life and degradation profile under specific conditions relevant to their applications.

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